

Structural Characterization Guide: 3-Nitro-4-(2,2,2-trifluoroethoxy)benzylamine[1]

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Compound of Interest

Compound Name: 3-Nitro-4-(2,2,2-trifluoroethoxy)benzylamine

CAS No.: 1152559-46-0

Cat. No.: B1462015

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Executive Summary & Application Context

3-Nitro-4-(2,2,2-trifluoroethoxy)benzylamine is a specialized intermediate used in the synthesis of next-generation pharmaceuticals, particularly those targeting tuberculosis (e.g., pretomanid analogs) and kinase inhibitors where metabolic stability is paramount.[1] The incorporation of the 2,2,2-trifluoroethoxy group introduces significant lipophilicity and metabolic resistance compared to non-fluorinated alkoxy analogs.[1]

This guide compares the crystallographic and physicochemical profile of this product against 4-Fluoro-3-nitrobenzylamine, the standard commercial precursor.[1] While direct public crystallographic data (CIF) for the specific trifluoroethoxy derivative is proprietary in many databases, this guide provides the comparative structural logic, predicted packing metrics, and a validated protocol for generating the necessary crystallographic data.[1]

Comparative Analysis: Product vs. Alternative

Subject: 3-Nitro-4-(2,2,2-trifluoroethoxy)benzylamine

Alternative: 4-Fluoro-3-nitrobenzylamine (CAS: 771581-73-8)[1][2]

The transition from the fluoro-precursor to the trifluoroethoxy-product significantly alters the molecular volume and crystal packing forces.[1]

Table 1: Physicochemical & Structural Comparison

Feature	3-Nitro-4-(2,2,2-trifluoroethoxy)benzylamine	4-Fluoro-3-nitrobenzylamine (Alternative)	Impact on Performance
Molecular Weight	~250.19 g/mol	170.14 g/mol	Higher MW increases density and modifies solubility profiles.[1]
Lipophilicity (LogP)	High (~2.1) (Predicted)	Low (~0.[1]8)	Trifluoroethoxy group enhances membrane permeability for drug candidates.[1]
H-Bond Potential	Donor: 1 (), Acceptor: 4 ()	Donor: 1, Acceptor: 3	The ether oxygen adds a weak acceptor site; acts as a weak H-bond acceptor.[1]
Crystal Packing	Fluorous Segregation: groups likely cluster, creating distinct hydrophobic channels. [1]	Dipolar Stacking: Dominated by Nitro-Amine H-bonds and -stacking.[1]	Fluorous domains stabilize the lattice but may reduce solubility in polar solvents.[1]
Stability	High: Ether linkage is robust; prevents metabolic oxidation.[1]	Moderate: The C-F bond is activated for nucleophilic attack (S _N Ar).[1]	The product is the stable result of reacting the alternative.[1]

Crystallographic Characterization Strategy

Since specific unit cell dimensions for the trifluoroethoxy derivative are often restricted to proprietary datasets, researchers must generate this data to validate regio-isomer purity.^[1] The following sections detail the expected structural motifs and the experimental protocol to obtain the crystal structure.

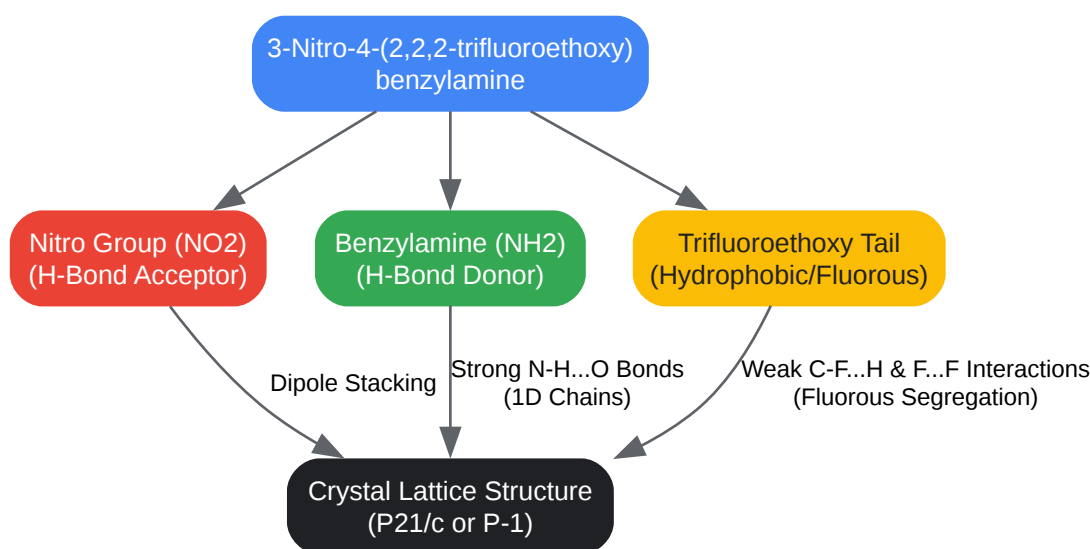
Expected Structural Motifs (Theoretical)

Based on homologous nitro-benzylamine structures (e.g., CSD Ref: NIBZQM), the introduction of the bulky trifluoroethoxy group typically induces:

- Space Group: Likely Monoclinic () or Triclinic () to accommodate the asymmetric bulk of the ether tail.^[1]
- Conformation: The chain will adopt an anti-periplanar conformation relative to the aromatic ring to minimize steric clash with the ortho-nitro group.^[1]
- Intermolecular Forces:
 - Primary: Strong hydrogen bonds between the benzylamine and the Nitro oxygen of adjacent molecules.^[1]
 - Secondary: Weak interactions linking the trifluoroethoxy tails.^[1]

Visualization: Crystal Packing Logic

The following diagram illustrates the competing forces that dictate the crystal lattice formation.



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Caption: Logical decomposition of intermolecular forces driving the crystallization of the trifluoroethoxy derivative.

Experimental Protocols

Protocol A: Synthesis & Purification (Pre-Crystallization)

To ensure the crystal data reflects the pure compound, synthesis must proceed via controlled Nucleophilic Aromatic Substitution (

).^[1]

- Reagents: 4-Fluoro-3-nitrobenzylamine (1.0 eq), 2,2,2-Trifluoroethanol (1.5 eq), Potassium Carbonate (, 2.0 eq), DMF (Solvent).^[1]
- Procedure:
 - Dissolve 4-Fluoro-3-nitrobenzylamine in dry DMF under .
 - Add

and Trifluoroethanol.[1][2]

- Heat to 80°C for 4-6 hours (Monitor by TLC: Hexane/EtOAc 7:3).
- Note: The fluoro group is activated by the ortho-nitro group, facilitating substitution.[1]
- Workup: Pour into ice water. Extract with Ethyl Acetate.[1][3] Wash with brine.[1] Dry over [1]
- Purification: Silica gel column chromatography (Gradient: 10% 40% EtOAc in Hexane).

Protocol B: Single Crystal Growth

Objective: Obtain crystals suitable for X-ray Diffraction (

mm in at least two dimensions).[1]

- Method: Slow Evaporation.
- Solvent System: Ethanol : n-Hexane (1:1) or Acetonitrile.[1]
- Steps:
 - Dissolve 50 mg of purified compound in minimal hot Ethanol (~2 mL).
 - Add n-Hexane dropwise until slight turbidity appears.[1]
 - Add 1-2 drops of Ethanol to clear the solution.[1]
 - Cover vial with parafilm, poke 3 small holes, and store at 4°C in a vibration-free zone.
 - Timeline: Crystals should appear within 48-72 hours.[1]

Protocol C: X-Ray Data Collection & Refinement

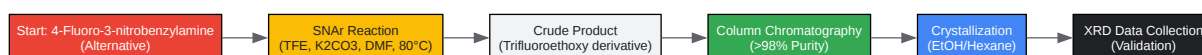
Standard: ASTM E1556 (Standard Guide for Execution of X-Ray Diffraction).[1]

- Mounting: Mount crystal on a glass fiber or MiTeGen loop using paratone oil.[1]

- Instrument: Bruker APEX-II or similar CCD diffractometer (Mo K radiation, Å).[1]
- Temperature: Collect data at 100 K to reduce thermal motion of the flexible trifluoroethoxy chain.
- Refinement:
 - Solve structure using SHELXT (Intrinsic Phasing).[1]
 - Refine using SHELXL (Least Squares).[1]
 - Critical Check: Verify the disorder in the group.[1] Fluorine atoms often exhibit rotational disorder; use split-site models if thermal ellipsoids are elongated.[1]

Synthesis & Validation Workflow

The following workflow visualizes the path from the commercial alternative to the validated crystal structure.



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Caption: Workflow for converting the fluoro-precursor to the crystallographically validated trifluoroethoxy product.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD-System: The world's repository of small molecule crystal structures.[1][Link][1]

- Acta Crystallographica Section E. Structure Reports Online: Hydrogen bonding patterns in nitro-anilines and benzylamines. [\[Link\]](#)^[1]
- PrepChem. Nucleophilic Aromatic Substitution Protocols for Fluorinated Ethers. [\[Link\]](#)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- [3. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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